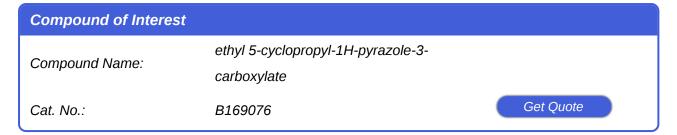


An In-Depth Technical Guide to Ethyl 5-cyclopropyl-1H-pyrazole-3-carboxylate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 5-cyclopropyl-1H-pyrazole-3-carboxylate is a heterocyclic organic compound featuring a pyrazole core substituted with a cyclopropyl group and an ethyl carboxylate moiety. The pyrazole scaffold is a prominent structural motif in medicinal chemistry, known for its diverse pharmacological activities. This document provides a comprehensive overview of the chemical properties, synthesis, and potential biological significance of **ethyl 5-cyclopropyl-1H-pyrazole-3-carboxylate**, tailored for professionals in chemical and pharmaceutical research.

Chemical Structure and Properties

The chemical identity and key properties of **ethyl 5-cyclopropyl-1H-pyrazole-3-carboxylate** are summarized below.

Structure:

Table 1: Chemical Identifiers and Physical Properties



Property	Value
CAS Number	133261-06-0
Molecular Formula	C9H12N2O2
Molecular Weight	180.21 g/mol
Melting Point	90-92 °C
Boiling Point	352.0 °C (Predicted)
Density	1.256 g/cm³ (Predicted)

Synthesis

The synthesis of **ethyl 5-cyclopropyl-1H-pyrazole-3-carboxylate** typically proceeds via a two-step process, beginning with the formation of a β -ketoester intermediate, followed by a cyclization reaction with hydrazine.

Experimental Protocol

Step 1: Synthesis of Ethyl 4-cyclopropyl-3-oxobutanoate (Intermediate)

A detailed experimental protocol for the synthesis of the precursor, ethyl 4-cyclopropyl-3-oxobutanoate (CAS: 630399-84-7), is not readily available in the searched literature. However, a general approach involves the acylation of a cyclopropyl methyl ketone derivative or a related synthetic equivalent.

Step 2: Synthesis of Ethyl 5-cyclopropyl-1H-pyrazole-3-carboxylate

The following is a generalized procedure based on the synthesis of similar pyrazole derivatives. [1][2]

- Materials:
 - Ethyl 4-cyclopropyl-3-oxobutanoate
 - Hydrazine hydrate



- Glacial acetic acid
- Ethanol
- Procedure:
 - A solution of ethyl 4-cyclopropyl-3-oxobutanoate (1 equivalent) is prepared in ethanol.
 - To this solution, hydrazine hydrate (1-1.2 equivalents) is added, followed by a catalytic amount of glacial acetic acid.
 - The reaction mixture is heated to reflux and monitored by thin-layer chromatography (TLC) until the starting material is consumed.
 - Upon completion, the reaction mixture is cooled to room temperature, and the solvent is removed under reduced pressure.
 - The resulting crude product is purified by recrystallization from a suitable solvent (e.g., ethanol or ethyl acetate) to yield ethyl 5-cyclopropyl-1H-pyrazole-3-carboxylate as a solid.

Potential Applications in Drug Discovery

Pyrazole derivatives are a well-established class of compounds in medicinal chemistry, exhibiting a broad spectrum of biological activities, including anti-inflammatory, analgesic, anticancer, and antimicrobial properties.[3][4][5] The presence of the cyclopropyl group in **ethyl 5-cyclopropyl-1H-pyrazole-3-carboxylate** is significant, as this moiety is often incorporated into drug candidates to enhance metabolic stability, binding affinity, and potency.

Anti-inflammatory Activity

Many pyrazole-based compounds exert their anti-inflammatory effects through the inhibition of cyclooxygenase (COX) enzymes, which are key in the biosynthesis of prostaglandins.[6][7]

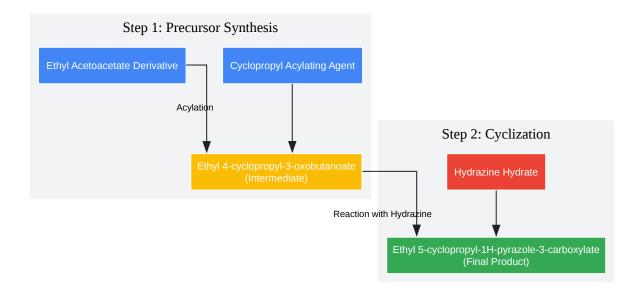
Anticancer Activity

The anticancer mechanisms of pyrazole derivatives are diverse and can involve the inhibition of various protein kinases, disruption of microtubule dynamics, and interaction with DNA.[4][8]



Visualizations Synthesis Workflow

The following diagram illustrates the general synthetic pathway to **ethyl 5-cyclopropyl-1H-pyrazole-3-carboxylate**.



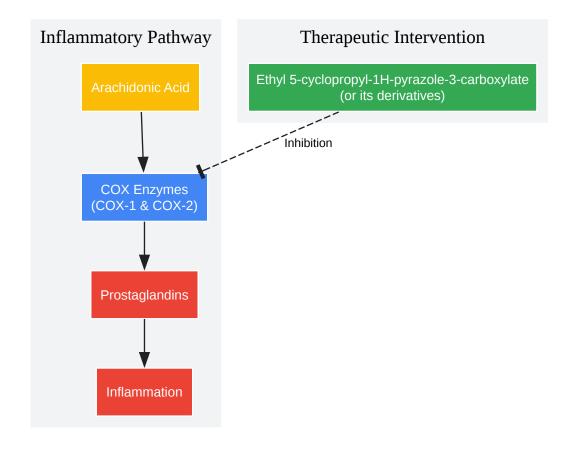
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A generalized synthetic workflow for ethyl 5-cyclopropyl-1H-pyrazole-3-carboxylate.

Potential Mechanism of Anti-inflammatory Action

This diagram depicts a plausible mechanism of action for pyrazole derivatives as antiinflammatory agents through the inhibition of the COX pathway.





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A potential anti-inflammatory mechanism of action for pyrazole-based compounds.

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